

A Technical Guide to the Nuclear Isomer Cesium-138m and its Decay

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Compound of Interest

Compound Name: Cesium-138

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cesium-138 (138Cs) is a radioactive isotope of cesium, an alkali metal with atomic number 55. This isotope is of significant interest in nuclear physics and related fields due to its role as a fission product in nuclear reactors and its complex decay scheme involving a metastable isomer, **Cesium-138m** (138mCs).^[1] This technical guide provides a comprehensive overview of the nuclear properties, decay characteristics, and experimental methodologies related to 138Cs and its isomer. The information is presented to be a valuable resource for researchers, scientists, and professionals in drug development who may encounter or utilize this isotope in their work.

Production and Isolation

Cesium-138 is primarily produced as a fission product from the thermal neutron-induced fission of Uranium-235 (235U) in nuclear reactors.^[1] The fission yield of 138Cs from this process is approximately $7.22 \pm 0.29\%$.^[1] The direct parent isotope of 138Cs is Xenon-138 (138Xe), which beta decays to 138Cs.^[2]

The isolation of 138Cs from other fission products is a critical step for experimental studies. Common methods for the chemical separation of cesium isotopes from radioactive waste streams include:

- Precipitation: Cesium can be precipitated from acidic solutions using reagents like phosphotungstic acid or sodium tetraphenylboron.[3][4]
- Solvent Extraction: Macrocyclic polyethers, also known as crown ethers, can be used to selectively extract cesium ions.[4]
- Ion Exchange: This technique is employed to separate cesium from other elements based on their differing affinities for an ion exchange resin.[1]

For studies of short-lived isotopes like ^{138}Cs , on-line isotope separation systems, such as the TRISTAN facility at the Ames Laboratory Research Reactor, have been utilized to provide a continuous source of the isotope for immediate experimental investigation.[5]

Nuclear Properties and Decay Data

Both the ground state of **Cesium-138** and its metastable isomer, **Cesium-138m**, exhibit distinct nuclear properties and decay characteristics. The quantitative data for these isotopes are summarized in the tables below for clear comparison.

Properties of Cesium-138 (Ground State)

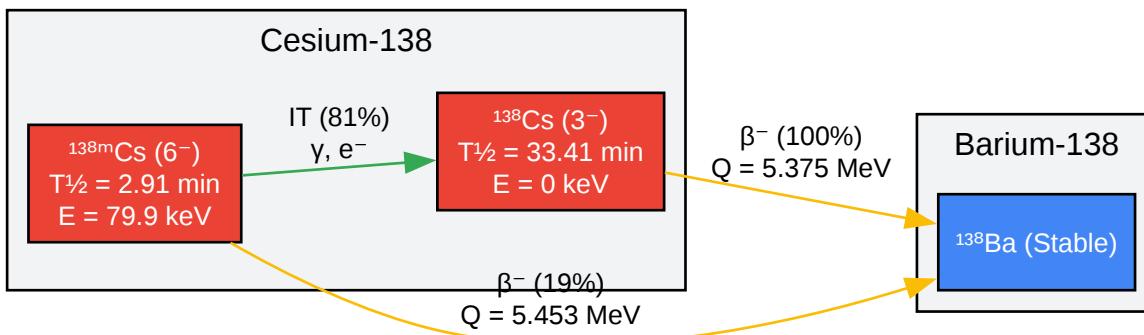
Property	Value
Half-life	33.41 minutes[1]
Decay Mode	100% β - decay to ^{138}Ba [6]
Total Decay Energy	5.375(9) MeV[1][6]
Maximum Beta Energy	5.375 MeV[1]
Mean Electron Energy	1.24621 MeV[1][7]
Nuclear Spin and Parity	3-[1][6]
Magnetic Dipole Moment	+0.699(4) μN [1][6]
Quadrupole Moment	+0.112(17) barns[1]

Properties of Cesium-138m (Nuclear Isomer)

Property	Value
Half-life	2.91(8) minutes[1][8]
Excitation Energy	79.9(3) keV[1][6]
Decay Modes	Isomeric Transition (IT) to ^{138}Cs (81%) β^- decay to ^{138}Ba (19%)[2][8]
IT Decay Energy	0.080 MeV[2]
β^- Decay Energy	5.453 MeV[2]
Nuclear Spin and Parity	6-[1][8]
Magnetic Dipole Moment	+1.710(9) μN [1]
Quadrupole Moment	-0.40(3) barns[2]

Decay Schemes

The decay of **Cesium-138** and its isomer involves transitions to the stable Barium-138 nucleus. The following diagrams, generated using the DOT language, illustrate these decay pathways.



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Caption: Decay scheme of the **Cesium-138m** nuclear isomer.

The diagram above illustrates that the metastable state, ^{138}mCs , has two competing decay modes. The dominant mode (81% branching ratio) is an isomeric transition (IT) to the ground state of ^{138}Cs through the emission of gamma rays or conversion electrons.[2][8] The

alternative pathway (19% branching ratio) is a direct beta decay to the stable ^{138}Ba .^{[2][8]} The ground state of ^{138}Cs then undergoes a 100% beta decay to ^{138}Ba .^{[1][6]}

Experimental Protocols

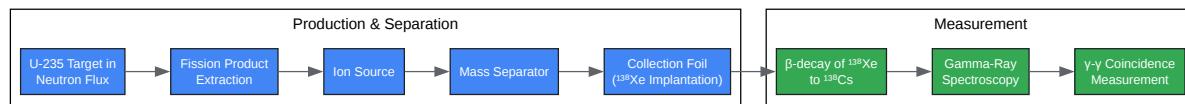
Detailed experimental investigation of ^{138}Cs and its isomer requires specialized techniques and instrumentation. The following sections outline the general methodologies for key experiments.

Production and On-line Separation

A common method for producing and studying short-lived fission products like ^{138}Cs involves an on-line isotope separator coupled to a fission source.

Protocol Outline:

- **Target Preparation:** A target of ^{235}U is placed in a high neutron flux region of a nuclear reactor.
- **Fission Product Extraction:** The fission products, including the gaseous precursor ^{138}Xe , are continuously extracted from the target.
- **Ionization:** The extracted gaseous products are ionized in an ion source.
- **Mass Separation:** The ionized isotopes are accelerated and passed through a magnetic field, which separates them based on their mass-to-charge ratio. This allows for the selection of a pure beam of ^{138}Xe ions.
- **Collection and Measurement:** The separated ^{138}Xe ions are implanted into a collection foil. The subsequent beta decay of ^{138}Xe produces ^{138}Cs , which can then be studied in situ.



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Caption: General experimental workflow for ^{138}Cs studies.

Gamma-Ray Spectroscopy

Gamma-ray spectroscopy is a fundamental technique for identifying and quantifying the gamma radiation emitted during the decay of ^{138}Cs and ^{138}mCs . High-purity germanium (HPGe) or lithium-drifted germanium (Ge(Li)) detectors are typically used due to their excellent energy resolution.

Protocol Outline:

- **Detector Setup:** A shielded HPGe or Ge(Li) detector is used to minimize background radiation. The detector is cooled to liquid nitrogen temperatures to reduce thermal noise.
- **Energy and Efficiency Calibration:** The detector is calibrated using standard radioactive sources with well-known gamma-ray energies and emission probabilities (e.g., ^{60}Co , ^{137}Cs , ^{152}Eu). This allows for the accurate determination of the energies and intensities of the gamma rays from the ^{138}Cs source.
- **Data Acquisition:** The ^{138}Cs source is placed at a known distance from the detector, and the gamma-ray spectrum is acquired for a predetermined amount of time.
- **Spectrum Analysis:** The resulting spectrum is analyzed to identify the photopeaks corresponding to the gamma transitions in the decay of ^{138}Cs and ^{138}mCs . The area under each photopeak is proportional to the intensity of the corresponding gamma ray.

Gamma-Gamma Coincidence Measurements

To establish the relationships between different gamma rays in a decay cascade, gamma-gamma coincidence measurements are performed. This technique is crucial for constructing a detailed level scheme of the daughter nucleus (^{138}Ba).

Protocol Outline:

- **Detector Arrangement:** Two or more gamma-ray detectors (e.g., HPGe or Ge(Li)) are placed in close proximity to the ^{138}Cs source.

- Coincidence Electronics: The output signals from the detectors are processed by a coincidence circuit. This circuit is configured to only record events where two gamma rays are detected within a very short time window (nanoseconds).
- Data Acquisition: A two-dimensional histogram is generated, where the x- and y-axes represent the energies of the gamma rays detected in each detector.
- Data Analysis: By "gating" on a specific gamma-ray peak in one detector's spectrum, the coincident gamma rays can be identified in the other detector's spectrum. This reveals which gamma rays are emitted in cascade.

Conclusion

The nuclear isomer **Cesium-138m** and its ground state, **Cesium-138**, present a rich area of study in nuclear physics. Their production as fission products and their complex decay schemes provide valuable data for understanding nuclear structure and decay processes. The experimental techniques outlined in this guide, from on-line isotope separation to advanced gamma-ray spectroscopy, are essential tools for researchers investigating these and other exotic nuclei. A thorough understanding of the properties and methodologies associated with ¹³⁸Cs is crucial for applications in nuclear science and may have implications for related fields, including the development of radiopharmaceuticals and the management of nuclear waste.

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